

Technical Guide: 7-O-(3-Bromopropyl)daidzein

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Compound of Interest

Compound Name: 7-O-w-Bromopropyl daidzein

CAS No.: 309252-38-8

Cat. No.: B014804

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Executive Summary

7-O-(3-Bromopropyl)daidzein (CAS 309252-38-8) is a critical semi-synthetic isoflavone intermediate used primarily in the development of estrogen receptor modulators (SERMs), anticancer agents, and alcohol dependence therapeutics. By functionalizing the 7-hydroxyl group of the daidzein core with a propyl bromide linker, this compound serves as an electrophilic scaffold for further derivatization—typically via nucleophilic substitution with amines or heterocycles.

This guide provides a validated technical framework for the synthesis, purification, and application of 7-O-(3-Bromopropyl)daidzein, emphasizing regioselective control during alkylation.

Chemical Identity & Properties

Property	Specification
Chemical Name	7-(3-Bromopropoxy)-3-(4-hydroxyphenyl)-4H-chromen-4-one
Common Name	7-O-w-Bromopropyl daidzein
CAS Number	309252-38-8
Molecular Formula	C ₁₈ H ₁₅ BrO ₄
Molecular Weight	375.22 g/mol
Physical State	White to off-white powder
Solubility	Soluble in DMSO, DMF; sparingly soluble in acetone/methanol; insoluble in water. [1] [2] [3]
SMILES	<chem>C1=CC(=CC=C1C2=COC3=C(C2=O)C=CC(=C3)OCCCBBr)O</chem>

Synthesis Protocol: Regioselective Alkylation

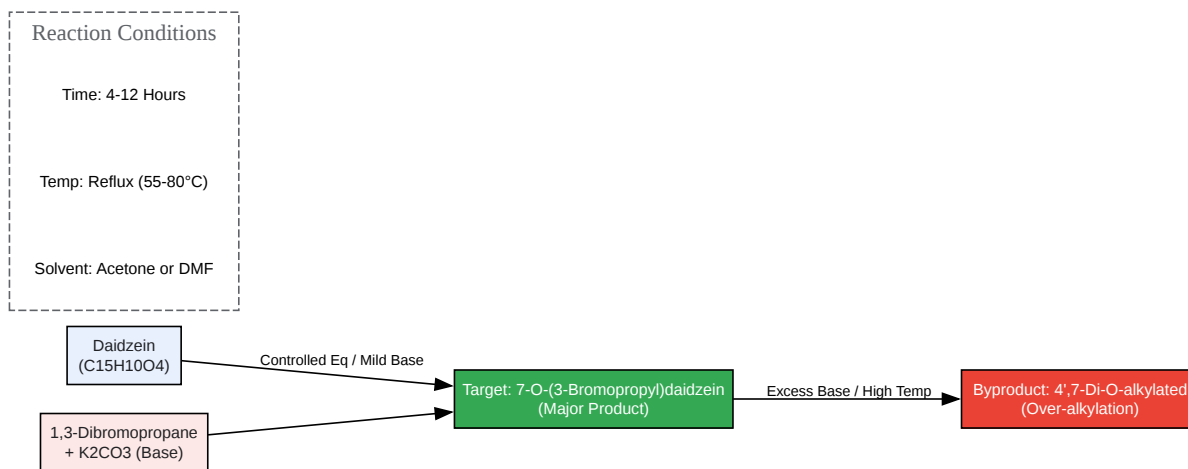
The primary challenge in synthesizing 7-O-(3-Bromopropyl)daidzein is distinguishing between the 7-hydroxyl and 4'-hydroxyl groups. The 7-OH group is significantly more acidic (

) than the 4'-OH (

) due to conjugation with the carbonyl at position 4. This acidity difference allows for selective deprotonation and alkylation under controlled basic conditions.

Reaction Scheme

The following diagram illustrates the regioselective pathway and potential side reactions.



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Figure 1: Reaction pathway for the synthesis of 7-O-(3-Bromopropyl)daidzein showing the critical branch point between mono- and di-alkylation.

Validated Experimental Procedure

Objective: Synthesize 7-O-(3-Bromopropyl)daidzein with >90% regioselectivity.

Materials:

- Daidzein (1.0 eq)
- 1,3-Dibromopropane (3.0 - 5.0 eq) – Excess prevents dimerization.
- Potassium Carbonate (), anhydrous (1.1 eq)
- Acetone (Reagent grade) or DMF (for higher solubility)

Step-by-Step Protocol:

- Activation: In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve Daidzein (2.54 g, 10 mmol) in anhydrous Acetone (100 mL). Add anhydrous (1.52 g, 11 mmol).
 - Note: Using a weak base like rather than NaH prevents deprotonation of the less acidic 4'-OH.
- Reagent Addition: Add 1,3-Dibromopropane (5.1 mL, 50 mmol) in a single portion.
 - Critical: A large excess of the dibromide is essential to prevent the product from reacting with another molecule of daidzein (forming a bis-daidzein ether).
- Reflux: Heat the mixture to reflux (~56°C) under an inert atmosphere () for 6–12 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 1:1). The product will appear less polar than Daidzein but more polar than the di-substituted byproduct.
- Work-up:
 - Cool the reaction to room temperature.[\[4\]](#)
 - Filter off inorganic salts (, unreacted).
 - Evaporate the solvent under reduced pressure.
- Purification:
 - Resuspend the residue in minimal Chloroform ().
 - Wash with water to remove residual salts/DMF.

- Recrystallization: Recrystallize from Ethanol or Methanol to obtain the pure mono-alkylated product.
- Alternative: If di-alkylated byproduct is present, purify via silica gel column chromatography (Gradient:
2% MeOH in
).

Technical Analysis & Quality Control

Structural Validation (NMR)

To confirm the structure, look for the specific signals of the propyl linker and the shift in the daidzein core.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - 10.8 (s, 1H, 4'-OH) – Presence confirms mono-alkylation.
 - 8.3 (s, 1H, H-2) – Characteristic isoflavone singlet.
 - 4.20 (t, 2H,
) – Triplet next to oxygen.
 - 3.65 (t, 2H,
) – Triplet next to bromine.
 - 2.30 (m, 2H,
) – Multiplet for central methylene.

Stability Considerations

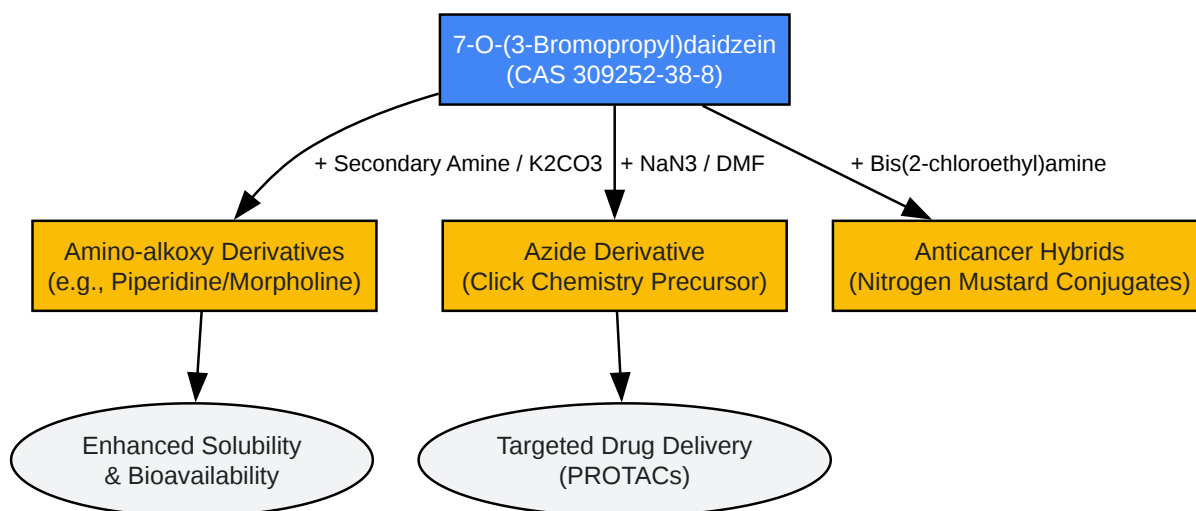
- Light Sensitivity: Alkyl bromides can degrade under UV light. Store the solid in amber vials.
- Hydrolysis: The terminal bromide is susceptible to hydrolysis in aqueous basic conditions. Ensure anhydrous conditions during storage.

Downstream Applications

This compound is a "linker intermediate." The terminal bromide is a versatile leaving group, allowing the attachment of pharmacophores to the daidzein scaffold.

Common Derivatizations

- Amination: Reaction with secondary amines (e.g., piperidine, morpholine) to form basic ethers, increasing water solubility and bioavailability.
- Click Chemistry Precursors: Substitution with Sodium Azide () to form the azide derivative, enabling click chemistry with alkynes (triazole formation).
- PROTAC Linkers: Used as a rigid hydrophobic spacer in Proteolysis Targeting Chimeras.



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Figure 2: Downstream synthetic utility of 7-O-(3-Bromopropyl)daidzein in medicinal chemistry.

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